

Characterization of Citreoviridin Using High-Resolution Mass Spectrometry: An Application Note

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Compound of Interest

Compound Name: *Citreoviridinol*

Cat. No.: *B14439466*

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Introduction

Citreoviridin is a mycotoxin produced by several species of *Penicillium* and *Aspergillus*, most notably *Penicillium citreonigrum*.^{[1][2]} Historically known as a "yellow rice toxin," it has been associated with outbreaks of a neurological condition resembling acute cardiac beriberi.^[1] The toxin exerts its effect by inhibiting mitochondrial ATP synthase, a critical enzyme in cellular energy production.^[1] Recent studies have also elucidated its role in modulating cellular signaling pathways, specifically by inhibiting the transcriptional activity of peroxisome proliferator-activated receptor-gamma (PPAR- γ), which in turn affects the mechanistic target of rapamycin complex 2 (mTORC2) and stimulates autophagy, ultimately leading to apoptosis in cardiomyocytes.^[3]

Given its toxicity and potential impact on human health, sensitive and specific analytical methods are crucial for the detection and characterization of Citreoviridin in various matrices. High-resolution mass spectrometry (HRMS), particularly when coupled with liquid chromatography (LC), offers unparalleled accuracy and sensitivity for the identification and quantification of mycotoxins. This application note provides a detailed protocol for the characterization of Citreoviridin using LC-HRMS, including sample preparation, instrumental analysis, and data interpretation.

Chemical Properties of Citreoviridin

Citreoviridin is a yellow crystalline solid with a conjugated polyene structure, which is responsible for its characteristic color and fluorescence.[1] Its chemical and physical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₃ H ₃₀ O ₆ [1][2][4]
Molar Mass	402.5 g/mol [1][4]
Monoisotopic Mass	402.2042 u[4]
CAS Number	25425-12-1[1][2][4]
Appearance	Yellow to orange powder[1]
Solubility	Soluble in DMSO and Ethanol (10 mg/ml)[1]
UV/Vis Maxima (Ethanol)	388 nm[1]
Emission Maximum	525 nm (in chloroform)[1]

High-Resolution Mass Spectrometry Data

High-resolution mass spectrometry provides highly accurate mass measurements, enabling confident identification of the molecular formula of a compound and its fragments. The table below summarizes the high-resolution mass spectrometry data for Citreoviridin.

Ion Type	Theoretical m/z	Measured m/z	Mass Accuracy (ppm)	Proposed Elemental Composition
[M+H] ⁺	403.2118	403.2120	0.5	C ₂₃ H ₃₁ O ₆ ⁺
Fragment 1	315.1594	315.1	-	C ₁₈ H ₂₃ O ₄ ⁺
Fragment 2	297.1489	297.1	-	C ₁₈ H ₂₁ O ₃ ⁺
Fragment 3	139.0702	139.0	-	C ₈ H ₁₁ O ₂ ⁺

Note: The measured m/z for the precursor ion is from da Rocha et al. (2015). The measured m/z values for the fragments are nominal masses from the same source, as exact mass measurements for these fragments were not available in the reviewed literature. The proposed elemental compositions are based on theoretical fragmentation pathways.

Experimental Protocols

Sample Preparation (from Rice Matrix)

This protocol is adapted from established methods for mycotoxin extraction from cereal matrices.[\[5\]](#)

Reagents and Materials:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid
- Anhydrous magnesium sulfate
- Sodium chloride
- Centrifuge tubes (50 mL)
- Syringe filters (0.22 μm , PTFE)
- Vortex mixer
- Centrifuge

Procedure:

- Weigh 5 g of homogenized rice sample into a 50 mL centrifuge tube.
- Add 20 mL of acetonitrile/water (80:20, v/v) solution.
- Vortex vigorously for 1 minute.

- Add 4 g of anhydrous magnesium sulfate and 1 g of sodium chloride.
- Immediately vortex for 1 minute to prevent the formation of agglomerates.
- Centrifuge at 4000 rpm for 10 minutes.
- Take an aliquot of the supernatant (acetonitrile layer).
- Filter the extract through a 0.22 μm PTFE syringe filter into an autosampler vial.
- The sample is now ready for LC-HRMS analysis.

Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS) Analysis

Instrumentation:

- UHPLC system coupled to a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).

Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 mm \times 100 mm, 1.8 μm particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μL .
- Column Temperature: 40 $^{\circ}\text{C}$.
- Gradient:
 - 0-1 min: 5% B
 - 1-8 min: Linear gradient to 95% B

- 8-10 min: Hold at 95% B
- 10-10.1 min: Return to 5% B
- 10.1-12 min: Re-equilibration at 5% B

Mass Spectrometry Conditions (Positive ESI mode):

- Ion Source: Electrospray Ionization (ESI), positive mode.
- Capillary Voltage: 3.5 kV.
- Source Temperature: 120 °C.
- Desolvation Temperature: 350 °C.
- Gas Flow Rates: Optimized for the specific instrument.
- Acquisition Mode: Full scan MS and data-dependent MS/MS (dd-MS²).
- Full Scan MS Range: m/z 100-1000.
- Resolution: > 70,000 FWHM.
- MS/MS Fragmentation: Collision-Induced Dissociation (CID) with stepped collision energies (e.g., 10, 20, 40 eV) to obtain comprehensive fragmentation information.

Visualizations

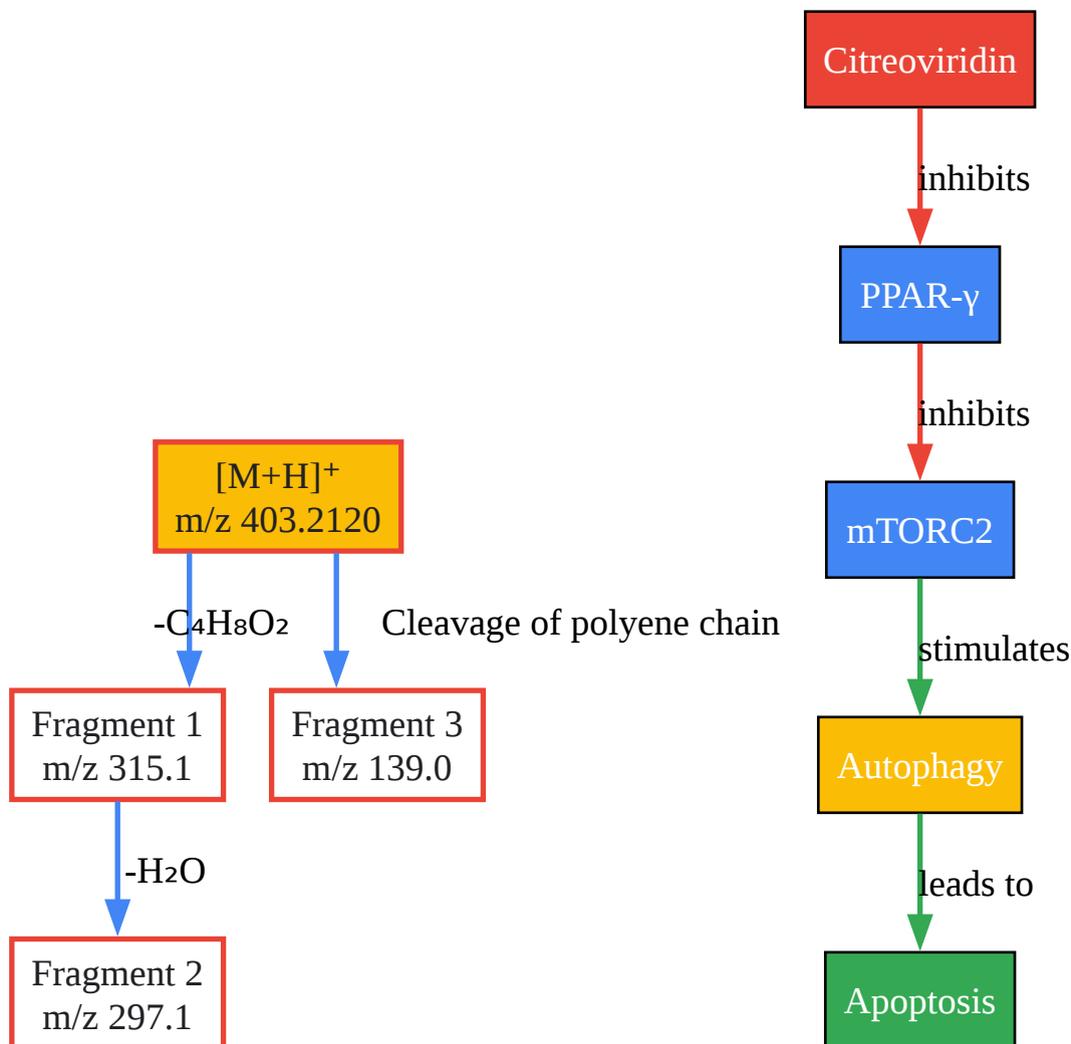
Experimental Workflow



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Caption: A streamlined workflow for the characterization of Citreoviridin using LC-HRMS.

Proposed Fragmentation Pathway of Citreoviridin



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References

- 1. toxicologia.unb.br [toxicologia.unb.br]
- 2. Citreoviridin - Wikipedia [en.wikipedia.org]

- 3. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. mTORC2: The other mTOR in autophagy regulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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